

An In-Depth Technical Guide to 1,4-Dibromo-2-nitrobenzene

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Compound of Interest

Compound Name: 1,4-Dibromo-2-nitrobenzene

Cat. No.: B110544

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Abstract

This technical guide provides a comprehensive overview of **1,4-Dibromo-2-nitrobenzene** (CAS Number: 3460-18-2), a key chemical intermediate in the pharmaceutical, agrochemical, and materials science industries.^{[1][2][3]} This document details its chemical and physical properties, provides established experimental protocols for its synthesis and common reactions, and discusses its toxicological profile and safety considerations. The role of this compound as a versatile building block in the synthesis of more complex molecules is highlighted, particularly in the development of active pharmaceutical ingredients (APIs).^[1]

Chemical and Physical Properties

1,4-Dibromo-2-nitrobenzene is a crystalline solid, appearing as a white to yellow or amber powder. Its core structure consists of a benzene ring substituted with two bromine atoms and a nitro group. The presence of these functional groups imparts specific reactivity that is highly valued in organic synthesis.^[1]

Table 1: Physicochemical Properties of **1,4-Dibromo-2-nitrobenzene**

| Property | Value | Reference |
|-------------------|---|------------------|
| CAS Number | 3460-18-2 | --INVALID-LINK-- |
| Molecular Formula | C ₆ H ₃ Br ₂ NO ₂ | --INVALID-LINK-- |
| Molecular Weight | 280.90 g/mol | --INVALID-LINK-- |
| Appearance | White to Amber powder to crystal | |
| Melting Point | 82.0 to 86.0 °C | |
| Synonyms | 2,5-Dibromonitrobenzene | |

Synthesis and Reactions

1,4-Dibromo-2-nitrobenzene is a valuable intermediate due to the differential reactivity of its functional groups, allowing for selective chemical transformations.

Synthesis

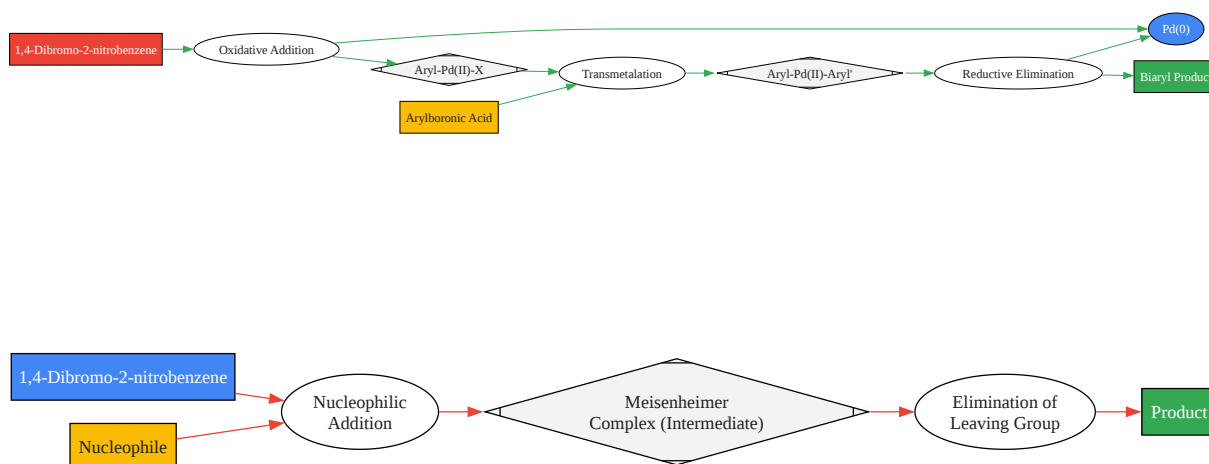
A common method for the synthesis of the isomeric 2,5-dibromonitrobenzene, a synonym for **1,4-Dibromo-2-nitrobenzene**, involves the nitration of 1,4-dibromobenzene.

Experimental Protocol: Nitration of 1,4-Dibromobenzene

This protocol is adapted from a patented industrial synthesis and may require optimization for laboratory scale.^[4]

- **Reaction Setup:** In a suitable reaction vessel, dissolve 1,4-dibromobenzene in dichloroethane.
- **Addition of Acid:** Slowly add concentrated sulfuric acid (98%) to the stirred solution, maintaining the temperature between 20-30°C.
- **Nitration:** A pre-mixed solution of concentrated nitric acid (65%) and concentrated sulfuric acid (98%) is added dropwise to the reaction mixture. The temperature should be carefully controlled and maintained at 20-30°C.

- Reaction Time: After the addition is complete, the reaction is stirred at 20-30°C for 2 hours.
- Work-up: The reaction mixture is then washed with water and the organic layer is concentrated to yield the crude product.
- Purification: The crude product can be further purified by recrystallization.



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